

Technical Deep Dive: Methyl 3-iodosalicylate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-iodobenzoate*

CAS No.: 128033-28-3

Cat. No.: B6308844

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Executive Summary

Methyl 3-iodosalicylate (Systematic Name: **Methyl 2-hydroxy-3-iodobenzoate**) is a specialized regioisomer of the iodinated salicylate family. Unlike its more common congener, methyl 5-iodosalicylate, the 3-iodo isomer presents unique steric and electronic properties due to the iodine atom's proximity to the phenolic hydroxyl group and the ester moiety.

This guide addresses the precise nomenclature, challenges in regioselective synthesis, and the compound's utility as a scaffold in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira). It is designed for researchers requiring high-purity intermediates for structure-activity relationship (SAR) studies.

Part 1: Structural Elucidation & IUPAC

Nomenclature

Systematic Naming Logic

The nomenclature follows the IUPAC hierarchy for multifunctional benzene derivatives. The principal functional group determines the parent structure and numbering.

- Principal Group: Ester (Benzoate). The carbon attached to the ester group is C1.

- Substituents: Hydroxyl (-OH) and Iodo (-I).
- Numbering Rules:
 - C1: Carboxyl attachment.
 - C2: The hydroxyl group is assigned the lowest possible locant after C1 (ortho position).
 - C3: The iodine atom is located at position 3 (ortho to the hydroxyl, meta to the ester).

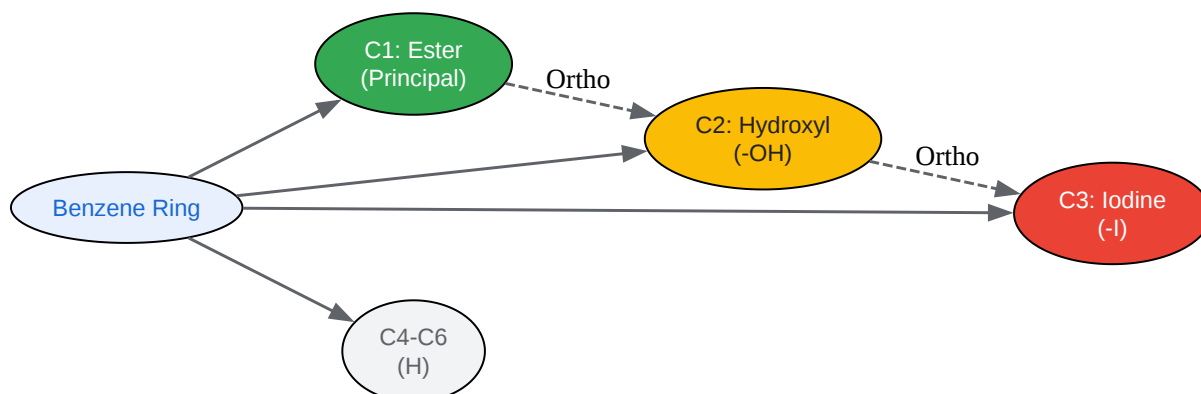
Final Systematic Name: **Methyl 2-hydroxy-3-iodobenzoate**

Chemical Identifiers[1]

- Common Name: Methyl 3-iodosalicylate
- CAS Registry Number: 128033-28-3 (Note: distinct from the 5-iodo isomer, CAS 4068-75-1).
[\[1\]](#)
- Molecular Formula:
- Molecular Weight: 278.04 g/mol

Structural Visualization

The following diagram illustrates the atomic numbering and steric environment.



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Figure 1: IUPAC numbering logic for **Methyl 2-hydroxy-3-iodobenzoate**.

Part 2: Synthetic Pathways & Mechanistic Insight

The Regioselectivity Challenge

Direct iodination of methyl salicylate (using

or NIS) is governed by the directing effects of the hydroxyl group (strongly activating, ortho/para director) and the ester group (deactivating, meta director).

- **Electronic Conflict:** Both groups direct incoming electrophiles to the C3 and C5 positions.
- **Steric Dominance:** The C5 position is sterically unencumbered. The C3 position is "sandwiched" between the hydroxyl group and the ester, creating significant steric hindrance.
- **Outcome:** Direct iodination typically yields Methyl 5-iodosalicylate (>90%) or the 3,5-diiodo product.

Recommended Protocol: Directed Ortho Metalation (DoM)

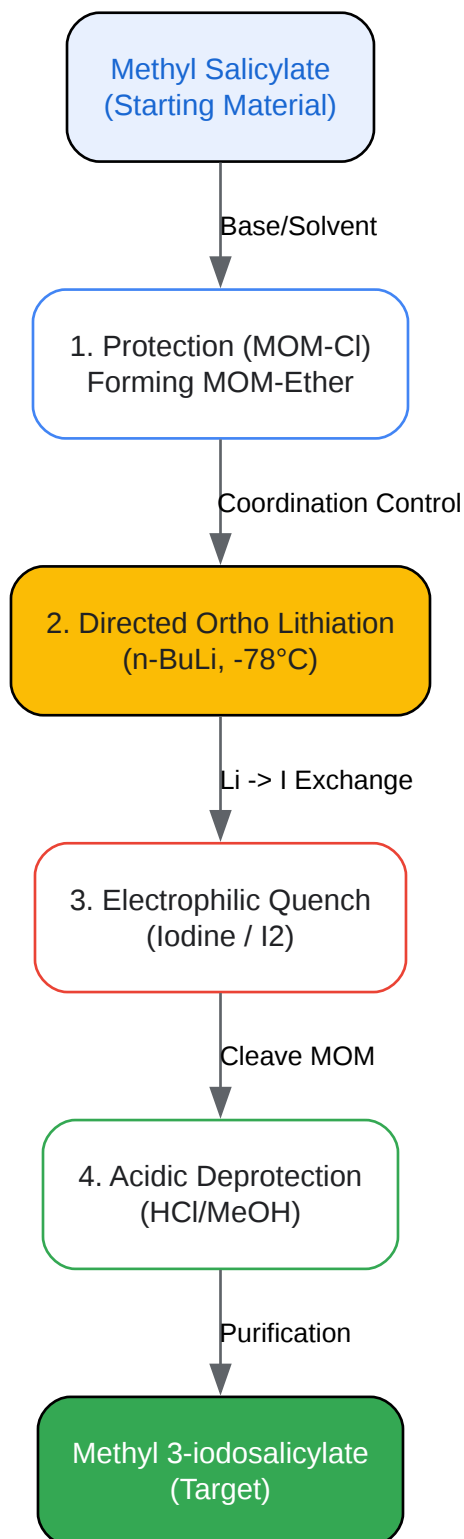
To exclusively synthesize the 3-iodo isomer, one must bypass electrophilic aromatic substitution and utilize Directed Ortho Metalation (DoM). This method relies on the coordination of a strong base to a Directing Metalation Group (DMG) to deprotonate the specific ortho position.^[2]

Experimental Workflow

- **Protection:** The phenolic proton is acidic and must be protected. The methoxymethyl (MOM) ether is ideal as it also serves as a strong DMG.
- **Lithiation:** Treatment with n-butyllithium (n-BuLi) results in lithiation at C3. The MOM group coordinates the Li atom, stabilizing the anion at the sterically crowded C3 position (the "Coordination Effect").
- **Iodination:** Quenching the lithiated species with elemental iodine (

).

- Deprotection: Acidic hydrolysis removes the MOM group.



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Figure 2: Regioselective synthesis via Directed Ortho Metalation (DoM).

Detailed Protocol (Adapted for Scale-Up)

- Reagents: Methyl 2-(methoxymethoxy)benzoate (1.0 eq), n-BuLi (1.1 eq, 2.5M in hexanes), Iodine (1.2 eq), THF (anhydrous).
- Procedure:
 - Dissolve the protected salicylate in anhydrous THF under Argon. Cool to -78°C.[3]
 - Add n-BuLi dropwise. Stir for 1 hour. The solution color may shift to deep yellow/orange, indicating the formation of the aryllithium species.
 - Dissolve

in THF and add dropwise to the lithiated mixture.
 - Allow to warm to room temperature.
 - Quench with saturated

(to remove excess iodine) and extract.
 - Deprotect using 3M HCl in Methanol at reflux for 2 hours.

Part 3: Reactivity Profile & Applications

Cross-Coupling Scaffold

Methyl 3-iodosalicylate is a high-value "ortho-functionalized" scaffold. The iodine atom at C3 allows for carbon-carbon bond formation via Palladium-catalyzed coupling, enabling the synthesis of 3-substituted salicylic acids which are difficult to access otherwise.

Reaction Type	Catalyst System	Product Class	Application
Suzuki-Miyaura	/	3-Aryl Salicylates	Non-steroidal anti-inflammatory drugs (NSAIDs) analogs.
Sonogashira	/ CuI	3-Alkynyl Salicylates	Precursors for benzofurans and isocoumarins.
Heck	/ Ligand	3-Alkenyl Salicylates	Polymerizable salicylate monomers.

Analytical Characterization Data

To verify the 3-iodo isomer against the 5-iodo impurity, rely on ¹H NMR coupling constants.

- 3-Iodo Isomer:
 - Proton at C4 (ortho to Iodine) will show a doublet with a coupling constant (coupling to C5).
 - Proton at C6 (ortho to Ester) will show a doublet of doublets ().
 - Key Distinction: The pattern is 1,2,3-trisubstitution.
- 5-Iodo Isomer:
 - Proton at C6 (ortho to Ester, meta to Iodine) appears as a doublet with a small coupling constant (, meta coupling).
 - Proton at C3 (ortho to OH) appears as a doublet (, ortho coupling to C4).

- Key Distinction: The pattern is 1,2,5-trisubstitution.

Part 4: Safety & Handling

- GHS Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Storage: Light sensitive. Iodine-carbon bonds can undergo photolysis. Store in amber vials at 2-8°C.
- Incompatibility: Strong oxidizing agents, strong bases (hydrolysis of ester).

References

- IUPAC Nomenclature Rules: Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry. [\[Link\]](#)
- Directed Ortho Metalation (DoM): Snieckus, V. (1990).[\[2\]](#) Directed ortho metalation.[\[2\]](#)[\[4\]](#)[\[5\]](#) Tertiary amide and O-carbamate directors in synthetic strategies for polysubstituted aromatics. Chemical Reviews, 90(6), 879-933. [\[Link\]](#)
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